

PF-06827443 solubility and stability in DMSO

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Compound of Interest

Compound Name: PF-06827443

Cat. No.: B11932027

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This technical support guide provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **PF-06827443** when using Dimethyl Sulfoxide (DMSO) as a solvent. It includes troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **PF-06827443**?

A1: The recommended solvent for preparing stock solutions of **PF-06827443** is high-purity, anhydrous DMSO (Dimethyl Sulfoxide).

Q2: What is the solubility of **PF-06827443** in DMSO?

A2: The solubility of **PF-06827443** in DMSO is 10 mg/mL, which results in a clear solution.

Q3: How should I store the solid compound and DMSO stock solutions of **PF-06827443**?

A3: Proper storage is crucial to maintain the integrity of the compound. For general guidance, powdered compound can be stored at room temperature.[1] Once dissolved in DMSO, it is recommended to store the stock solution at -20°C for short-term storage (up to one month) and at -80°C for long-term storage (up to six months).[2] To avoid degradation due to repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.[2]

Q4: I observed precipitation when diluting my **PF-06827443** DMSO stock solution into an aqueous medium for my cell-based assay. What should I do?

A4: This is a common issue known as "crashing out" that occurs when a compound that is highly soluble in an organic solvent is introduced into an aqueous environment where its solubility is much lower. To prevent this, it is recommended to perform a serial dilution. First, create an intermediate dilution of your stock in the cell culture medium, and then further dilute to your final desired concentration. Also, ensure that the final concentration of DMSO in your cell culture is low (typically less than 0.5%) to avoid cytotoxicity.[\[2\]](#)[\[3\]](#)

Data Presentation

Parameter	Value	Notes
Solubility in DMSO	10 mg/mL	Results in a clear solution.
Recommended Storage (Solid Form)	Room Temperature	Refer to the product's certificate of analysis for specific recommendations. [1]
Recommended Storage (in DMSO)	-20°C (Short-term) -80°C (Long-term)	Aliquot to avoid repeated freeze-thaw cycles. [2]
Maximum DMSO Concentration in Cell Culture	< 0.5%	To avoid cellular toxicity. [2]

Experimental Protocols

Protocol for Preparing a 10 mg/mL Stock Solution of **PF-06827443** in DMSO

Materials:

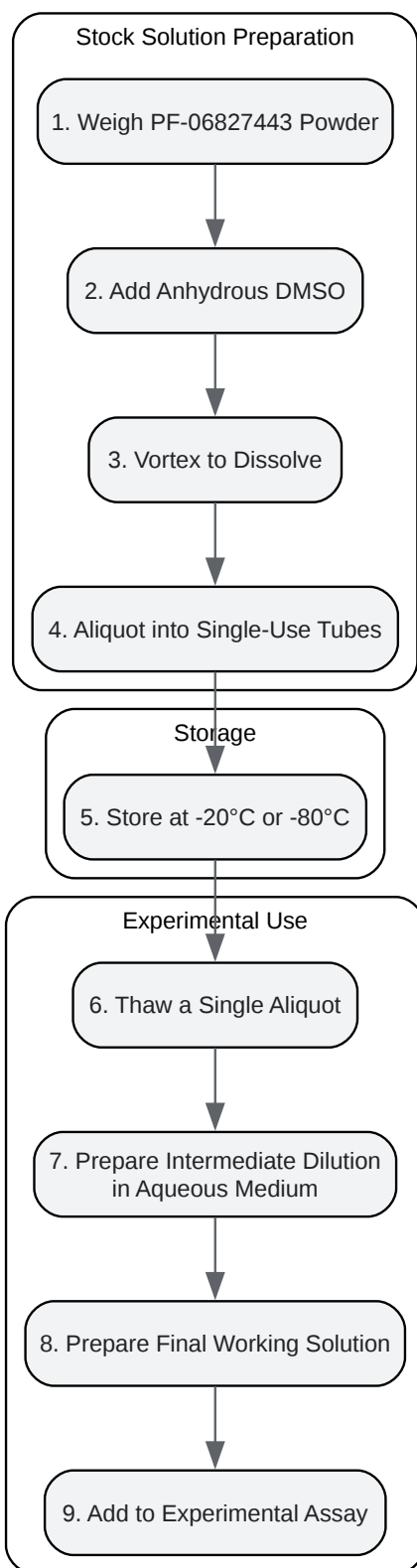
- **PF-06827443** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Preparation: Bring the **PF-06827443** powder and DMSO to room temperature.
- Weighing: On an analytical balance, accurately weigh the desired amount of **PF-06827443** powder into a sterile microcentrifuge tube.
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube to achieve a final concentration of 10 mg/mL.
- Dissolution: Tightly cap the tube and vortex the solution for 1-2 minutes until the compound is completely dissolved. The solution should be clear and free of particulates.
- Aliquoting: Dispense the stock solution into smaller, single-use, sterile microcentrifuge tubes. This will prevent contamination and degradation from multiple freeze-thaw cycles.
- Storage: Label the aliquots clearly and store them at -20°C for short-term use or -80°C for long-term storage.

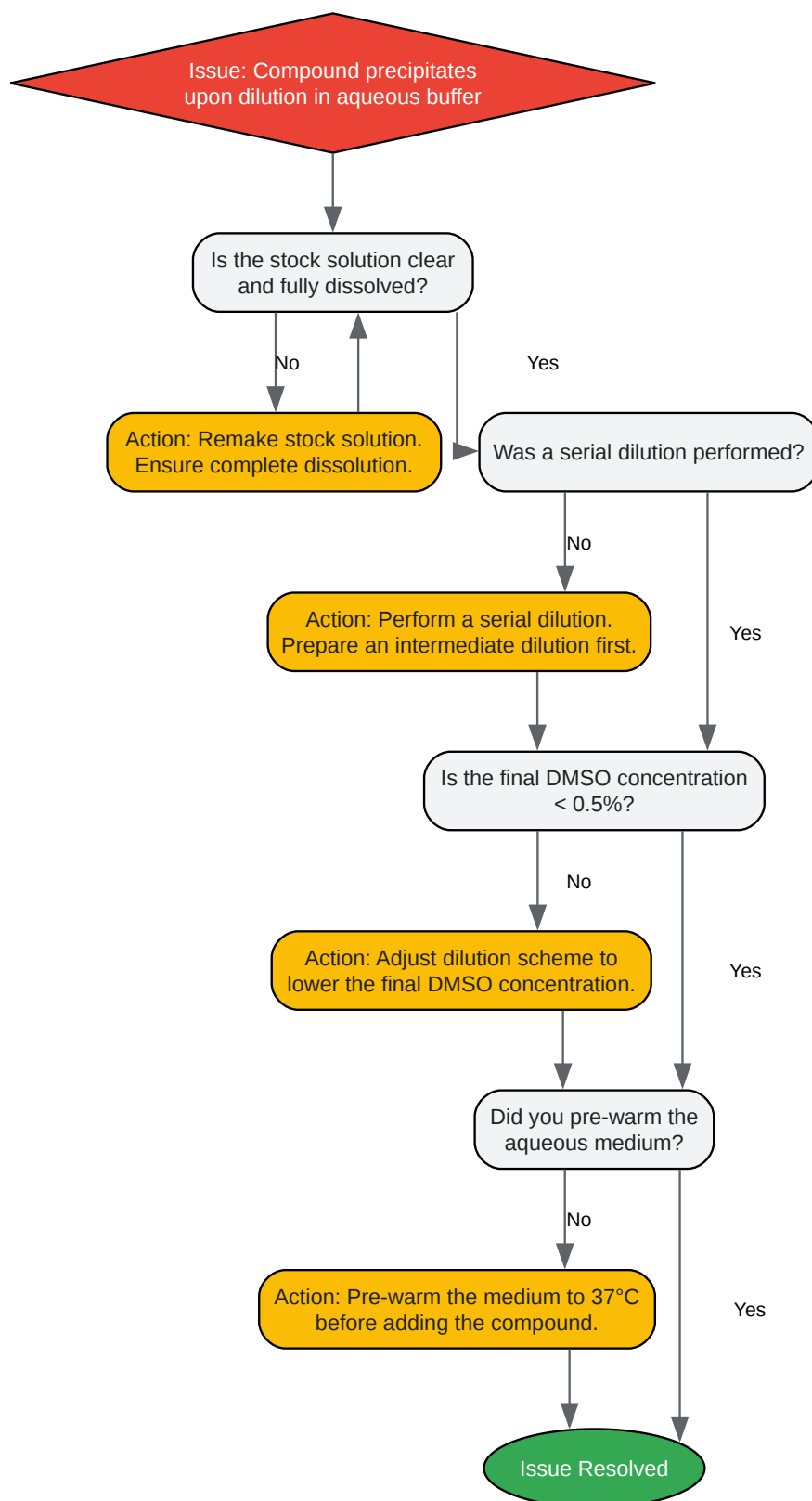
Visualizations



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Caption: Workflow for preparing and using **PF-06827443** DMSO stock solutions.

Troubleshooting Guide



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Caption: Troubleshooting guide for **PF-06827443** solubility issues.

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References

- 1. The effect of freeze/thaw cycles on the stability of compounds in DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.cn [medchemexpress.cn]
- 3. benchchem.com [benchchem.com]
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